

An In-depth Technical Guide to the Safety and Handling of Calcium Picrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium picrate

Cat. No.: B104147

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data and handling information for **calcium picrate**. It is intended for an audience with a professional background in chemistry and laboratory safety. The information presented is a synthesis of data from Material Safety Data Sheets (MSDS) for related compounds, academic research, and safety guidelines.

Chemical Identification and Physical Properties

Calcium picrate is the calcium salt of picric acid. Its chemical and physical properties are summarized in the table below. It is important to note that **calcium picrate** can exist in various hydrated forms, which can affect its properties. For instance, one study identified a metastable phase of **calcium picrate** containing 10.4-10.7 molecules of water and a stable form with 4.8 molecules of water.^[1]

| Property | Value |
|-------------------|---|
| Chemical Name | Calcium bis(2,4,6-trinitrophenolate) |
| Synonyms | Calcium dipicrate, Calcareo picrata |
| CAS Number | 16824-78-5 |
| Molecular Formula | C ₁₂ H ₄ CaN ₆ O ₁₄ |
| Molecular Weight | 496.27 g/mol |
| Appearance | Yellow crystalline solid |
| Solubility | Slightly soluble in water |

Hazard Identification and GHS Classification

A specific, official Globally Harmonized System (GHS) classification for **calcium picrate** is not readily available. However, based on the known hazards of its parent compound, picric acid, and other metal picrates, **calcium picrate** should be handled as a highly hazardous substance.

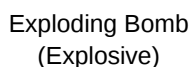
Picric acid, when containing less than 30% water, is classified as a Division 1.1 explosive.^[2] Metal salts of picric acid, including **calcium picrate**, are known to be even more sensitive to shock, friction, and heat than picric acid itself.^{[2][3][4][5]} **Calcium picrate** is formed when picric acid reacts with concrete or plaster.^{[3][4][5][6]} This presents a significant and often overlooked hazard in laboratory and storage environments.

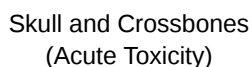
The toxicity of **calcium picrate** is primarily attributed to the picrate anion. Picric acid is toxic by all routes of exposure (ingestion, inhalation, and skin absorption).^{[3][4]}

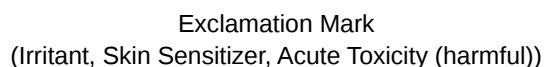
Anticipated GHS Hazard Classification:

| Hazard Class | Category |
|-----------------------------------|------------------|
| Explosive | Division 1.1 |
| Acute Toxicity (Oral) | Category 3 or 4 |
| Acute Toxicity (Dermal) | Category 3 or 4 |
| Acute Toxicity (Inhalation) | Category 3 or 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 1 or 2A |

Hazard Pictograms (Anticipated):

Exploding Bomb
(Explosive)

Skull and Crossbones
(Acute Toxicity)

Exclamation Mark
(Irritant, Skin Sensitizer, Acute Toxicity (harmful))

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GHS Pictograms for Anticipated Hazards

Signal Word (Anticipated): Danger

Hazard Statements (Anticipated):

- H201: Explosive; mass explosion hazard.
- H301/311/331: Toxic if swallowed, in contact with skin, or if inhaled.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.

Experimental Protocols and Safety Data

Explosive Properties

The primary hazard of **calcium picrate** is its explosive nature, especially when dry. Metal picrates are known to be sensitive to initiation by shock, friction, or heat.

Experimental Methodology: Drop Hammer Test

One common method to determine the impact sensitivity of an explosive is the drop hammer test. While specific results for **calcium picrate** are not readily available, a study on alkaline-earth metal picrates performed this test. The general procedure is as follows:

- A small, precisely weighed sample of the substance is placed on a hardened steel anvil.
- A specified weight (the "hammer") is dropped from a predetermined height onto the sample.
- The test is repeated multiple times at various heights to determine the height at which there is a 50% probability of causing an explosion (this is known as the H_{50} value).
- A lower H_{50} value indicates a greater sensitivity to impact.

A study on alkaline-earth metal picrates indicated that the activation energy for the initiation of exothermic decomposition of **calcium picrate** is 140.3 kJ/mol.[\[1\]](#)

Workflow for Drop Hammer Impact Sensitivity Test

Toxicological Data

Specific LD_{50} (Lethal Dose, 50%) or LC_{50} (Lethal Concentration, 50%) data for **calcium picrate** are not available in the reviewed literature. The toxicity is inferred from data on picric acid. Ingestion of 1-2 grams of picric acid can cause severe poisoning in humans.[\[7\]](#)

Experimental Methodology: LD_{50} Determination (General Protocol)

LD_{50} studies are typically conducted on laboratory animals (e.g., rats, mice) to determine the dose of a substance that is lethal to 50% of the test population.

- **Animal Selection:** A group of uniform animals (in terms of species, strain, age, and weight) is selected.

- **Dosage Administration:** The substance is administered to different groups of animals at varying doses. Common routes of administration are oral, dermal, or inhalation.
- **Observation:** The animals are observed for a set period (e.g., 14 days), and the number of fatalities in each group is recorded.
- **Statistical Analysis:** The data is statistically analyzed to determine the dose at which 50% of the animals died. This value is expressed as milligrams of substance per kilogram of body weight (mg/kg).

Handling and Storage

Extreme caution must be exercised when handling and storing **calcium picrate** and materials potentially contaminated with it.

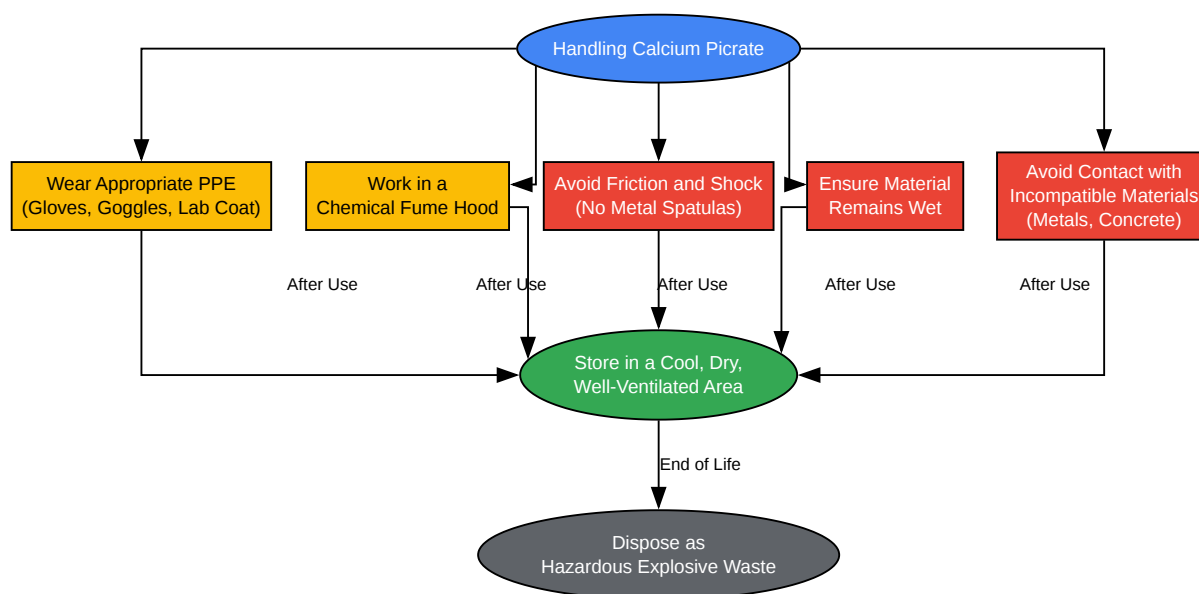
Key Handling Precautions:

- **Always assume it is explosive:** Handle with the same precautions as a primary explosive.
- **Avoid friction, shock, and heat:** Do not use metal spatulas or create situations where friction or impact can occur.^[3]
- **Keep wet:** **Calcium picrate**, like picric acid, is less sensitive when wet. However, it is crucial to prevent it from drying out.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and chemical safety goggles. Work in a chemical fume hood.^[7]
- **Avoid contact with incompatible materials:** Do not allow **calcium picrate** to come into contact with metals (especially copper, lead, and zinc), concrete, or plaster.^{[4][5]}

Storage:

- Store in a designated, well-ventilated, cool, and dry area away from heat, sparks, and open flames.

- The storage area should be constructed of compatible materials (avoiding concrete and metals where the material could be spilled).
- Store in the original container, ensuring the cap and threads are clean before sealing.[3]
- Regularly inspect containers for any signs of drying or crystal formation.



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Logical Flow for Safe Handling of **Calcium Picrate**

First Aid and Emergency Procedures

In case of exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.

- Eye Contact: Immediately flush eyes with a directed stream of water for at least 15 minutes, holding the eyelids apart. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.

Spill and Leak Procedures:

- DO NOT attempt to clean up a spill of dry **calcium picrate**. Evacuate the area and contact emergency responders or a bomb disposal unit.
- If a small spill of a solution occurs, carefully absorb it with an inert, non-combustible material. Keep the spilled material wet at all times. Place the absorbed material in a sealed, labeled container for disposal as hazardous waste.

Disposal Considerations

Calcium picrate and any materials contaminated with it must be disposed of as hazardous explosive waste. Follow all local, state, and federal regulations for the disposal of explosive materials. Never dispose of **calcium picrate** down the drain, as it can form explosive salts with metal plumbing.^[4]

Disclaimer

This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet. The information provided is based on the best available data for **calcium picrate** and related compounds. Users should always consult with their institution's safety professionals and refer to all relevant safety regulations before handling this material. The absence of complete data for **calcium picrate** necessitates that it be treated with the utmost caution.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Calcium Picrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104147#calcium-picrate-msds-and-safety-data-information>]

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